

Technical Guide: Verification of Adrenalone's Molecular Formula and Molecular Weight

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Compound of Interest

Compound Name: Adrenalone

Cat. No.: B1665550

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This technical guide provides a comprehensive overview of the molecular properties of **Adrenalone** and the standard methodologies for their verification. **Adrenalone**, an oxidized derivative of epinephrine, is primarily available as a hydrochloride salt for research purposes.^[1] This document outlines its chemical formula, molecular weight, and the detailed experimental protocols used to confirm these properties, including mass spectrometry and elemental analysis.

Quantitative Data Summary

The molecular characteristics of **Adrenalone** are presented below. The compound is typically supplied as a hydrochloride salt, which influences its molecular formula and weight.

Property	Adrenalone (Free Base)	Adrenalone Hydrochloride	Data Source(s)
Molecular Formula	C ₉ H ₁₁ NO ₃	C ₉ H ₁₁ NO ₃ • HCl	[1][2]
Alternate Formula	N/A	C ₉ H ₁₂ ClNO ₃	[3]
Molecular Weight (g/mol)	181.19	217.65	[2]
Formula Weight (g/mol)	N/A	217.7	
Exact Mass	181.0739	217.0506	
Elemental Analysis (%)	C: 59.66, H: 6.12, N: 7.73, O: 26.49	C: 49.67, H: 5.56, N: 6.44, Cl: 16.29, O: 22.05	

Experimental Protocols for Verification

The verification of **Adrenalone**'s molecular formula and weight relies on precise analytical techniques. The two primary methods are Mass Spectrometry, for determining the exact mass, and Elemental Analysis, for confirming the elemental composition.

Mass spectrometry (MS) is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules. For **Adrenalone**, high-resolution mass spectrometry (e.g., LC-ESI-MS/MS) can provide a highly accurate mass measurement, which helps in confirming the molecular formula.

Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of **Adrenalone** hydrochloride.
 - Dissolve the sample in a suitable solvent compatible with the mass spectrometer's ionization source, such as DMSO, methanol, or a water/acetonitrile mixture. A typical concentration might be in the low µg/mL range.

- The sample may be further diluted with a solution containing a volatile acid like formic acid to aid in protonation for positive ion mode electrospray ionization (ESI).
- Instrumental Analysis (LC-MS/MS):
 - Chromatographic Separation: Inject the prepared sample into a liquid chromatography (LC) system. A reversed-phase C18 column is commonly used to separate the analyte from potential impurities. A gradient elution with mobile phases such as water and methanol/acetonitrile (both often containing 0.1% formic acid) is employed.
 - Ionization: As the **Adrenalone** elutes from the LC column, it enters the electrospray ionization (ESI) source of the mass spectrometer. In positive ion mode, the molecule is protonated to form $[M+H]^+$ ions.
 - Mass Analysis: The ions are guided into the mass analyzer (e.g., Time-of-Flight, Orbitrap, or Quadrupole), which separates them based on their m/z ratio.
 - Data Acquisition: The instrument records the intensity of ions at each m/z value, generating a mass spectrum. For **Adrenalone** hydrochloride, the expected protonated molecule $[C_9H_{11}NO_3 + H]^+$ would have an m/z corresponding to the free base.
- Data Interpretation:
 - Identify the peak corresponding to the protonated molecule of **Adrenalone**'s free base.
 - Compare the measured exact mass with the theoretical exact mass calculated from the molecular formula ($C_9H_{11}NO_3$). The high accuracy of the measurement (typically within 5 ppm) confirms the elemental composition.

Elemental analysis (EA) determines the mass percentage of individual elements (primarily Carbon, Hydrogen, Nitrogen, Sulfur, and Oxygen) in a compound. This technique is crucial for confirming the empirical formula and assessing the purity of a synthesized compound like **Adrenalone**.

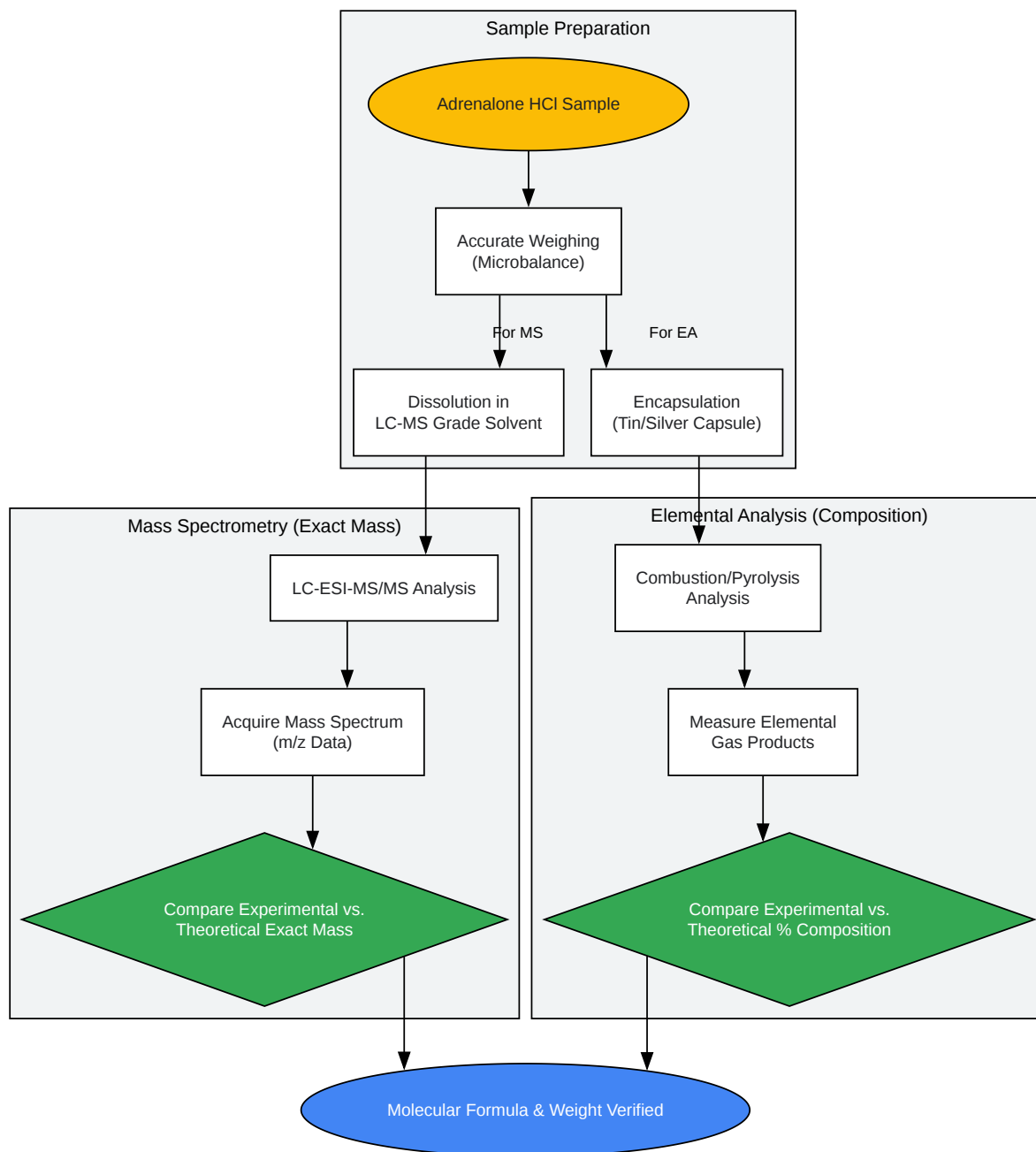
Methodology:

- Sample Preparation:

- The sample must be thoroughly dried to remove any residual moisture, which can affect hydrogen and oxygen percentages.
- The sample should be a homogenous, fine powder.
- Accurately weigh a small amount of the dried **Adrenalone** hydrochloride (typically 1-5 mg) into a tin or silver capsule using a microbalance.
- Instrumental Analysis (Combustion Method):
 - Combustion: The encapsulated sample is introduced into a furnace and combusted at a high temperature (around 1000-2000 °C) in an excess of oxygen. This process, often called "flash combustion," converts the elements into simple gases (CO₂, H₂O, N₂, and SO₂).
 - Gas Separation: The resulting gases are passed through a gas chromatography (GC) column, which separates them.
 - Detection: A thermal conductivity detector (TCD) measures the concentration of each gas.
 - Oxygen Analysis: Oxygen is typically determined separately by pyrolysis in the absence of oxygen, where it is converted to carbon monoxide (CO).
- Data Interpretation:
 - The instrument's software calculates the percentage of each element based on the detector's response and the initial sample weight.
 - The experimental percentages for C, H, N, Cl, and O are compared to the theoretical values calculated from the molecular formula C₉H₁₂ClNO₃. A close correlation (typically within ±0.4%) validates the proposed formula and indicates high sample purity.

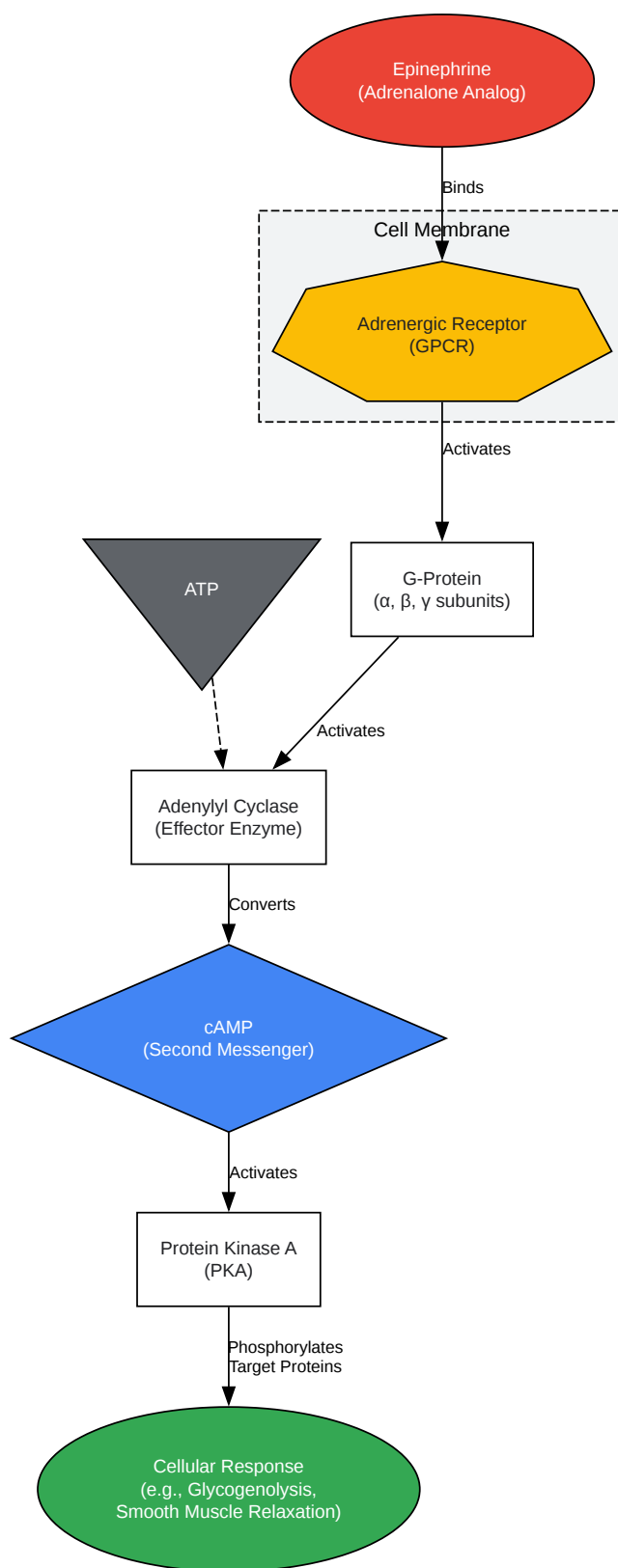
Visualizations: Workflows and Pathways

The following diagrams illustrate the experimental workflow for molecular verification and the relevant biological context for **Adrenalone** as an analog of epinephrine.



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Caption: Experimental workflow for the verification of **Adrenalone**'s molecular properties.



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Caption: Simplified adrenergic signaling pathway, the biological context for **Adrenalone**.

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